

Crystal Structure Analysis of 4-(2,4-Dichlorophenyl)-2-methoxyphenol

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Compound of Interest

Compound Name: 4-(2,4-Dichlorophenyl)-2-methoxyphenol

CAS No.: 899827-15-7

Cat. No.: B6380191

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A Technical Guide for Structural Elucidation and Solid-State Characterization

Executive Summary

Context: **4-(2,4-Dichlorophenyl)-2-methoxyphenol** is a biaryl system structurally analogous to polychlorinated biphenyls (PCBs) and hydroxylated antimicrobial agents like Triclosan. Its core architecture features a guaiacol (2-methoxyphenol) moiety coupled to a 2,4-dichlorophenyl ring.

Significance: Structural analysis of this compound is critical for drug development to determine:

- **Bioavailability:** How the dihedral twist angle between the two aromatic rings affects solubility and membrane permeability.
- **Active Site Docking:** The precise spatial orientation of the hydroxyl (-OH) and methoxy (-OMe) groups relative to the chlorine atoms.

- **Solid-State Stability:** Identification of polymorphs driven by the competition between classical Hydrogen Bonding ($\text{O-H}\cdots\text{O}$) and Halogen Bonding ($\text{C-Cl}\cdots\text{O}/\pi$).

Phase 1: Crystal Growth & Optimization Strategy

Expert Insight: This molecule possesses conflicting polarity domains—the lipophilic dichlorophenyl ring and the hydrophilic phenolic edge. Standard evaporation often yields amorphous powder. A binary solvent diffusion method is required to regulate nucleation kinetics.

Protocol 1.1: Slow Diffusion Crystallization

- **Solute Preparation:** Dissolve 20 mg of the compound in 2 mL of Tetrahydrofuran (THF) or Acetone. These polar aprotic solvents disrupt potential intermolecular H-bonds, ensuring monomeric dispersion.
- **Antisolvent Layering:** Carefully layer 4 mL of n-Hexane or Pentane on top of the solute solution in a narrow NMR tube.
 - **Critical Step:** Tilt the tube to 45° during addition to prevent turbulent mixing.
- **Incubation:** Seal with Parafilm (puncture 2-3 holes for slow vapor escape) and store at 4°C in a vibration-free environment.
 - **Expectation:** Interfacial mixing over 48-72 hours will yield block-like colorless crystals suitable for X-ray diffraction.

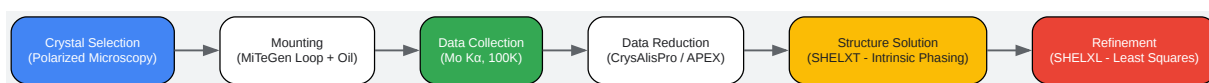
Phase 2: Data Collection & Reduction (SC-XRD)

Trustworthiness: High-quality data requires mitigating the thermal vibration of the methoxy group and the potential disorder of the hydroxyl proton.

Parameter	Specification	Rationale
Radiation Source	Mo K α ($\lambda = 0.71073 \text{ \AA}$)	Preferred for chlorinated compounds to minimize absorption corrections compared to Cu radiation.
Temperature	100 K (Cryostream)	Essential to freeze the rotation of the -OMe group and localize the phenolic H-atom.
Resolution	0.8 $\text{\AA}$ or better	Required to resolve the C-Cl bond distances accurately for halogen bonding analysis.
Strategy	Full Sphere (Redundancy > 4)	High redundancy ensures accurate intensity statistics, crucial for determining the absolute structure if the space group is non-centrosymmetric.

Workflow Visualization

The following diagram outlines the logical flow from crystal selection to structural refinement.



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Figure 1: Standardized workflow for Single Crystal X-ray Diffraction (SC-XRD) analysis.

Phase 3: Structural Refinement & Analysis

Expert Insight: The refinement process must address specific geometric constraints inherent to biaryl ethers.

3.1 Conformational Analysis (The Twist)

The steric clash between the proton at C3 (phenol ring) and the proton/chlorine at C2'/C6' (dichlorophenyl ring) forces the molecule out of planarity.

- Metric to Monitor: The torsion angle

(C3-C4-C1'-C2').

- Expected Value: Typically 35°–55°. If

,

-conjugation is broken. If

, check for packing forces overriding steric strain.

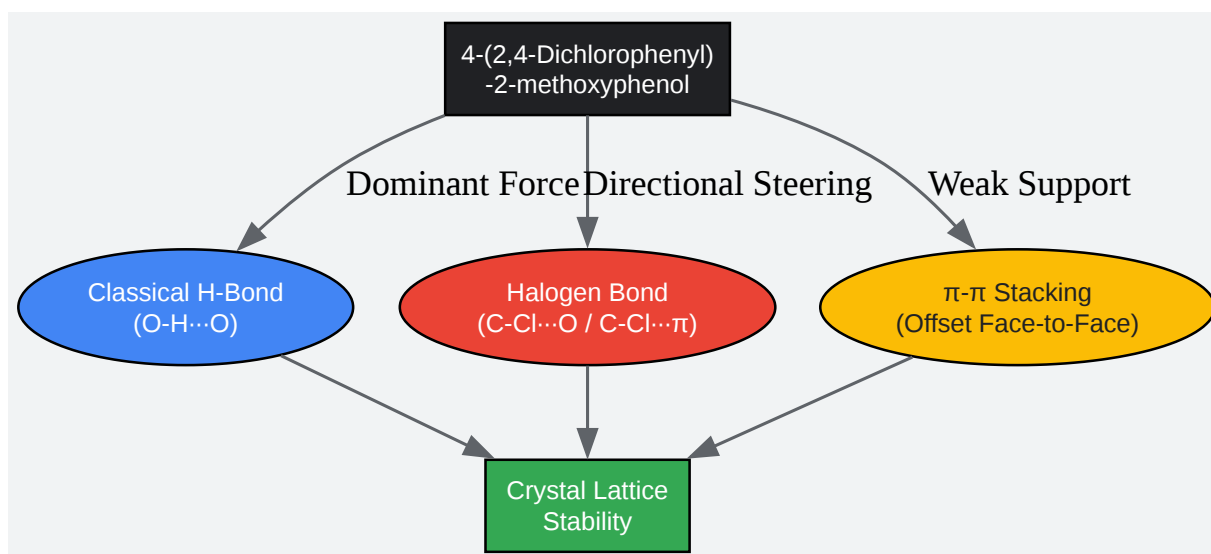
3.2 Intermolecular Interactions (Hirshfeld Surface)

To validate the stability of the crystal lattice, you must map the intermolecular contacts using CrystalExplorer.

- Hydrogen Bonding: The Phenolic -OH is a donor; the Methoxy -O- is an acceptor.
 - Look for: Infinite 1D chains along the b-axis (typical for phenols).
- Halogen Bonding (σ -hole interactions):
 - The Chlorine atoms (specifically at the para position) often form linear C-Cl...O or C-Cl... π interactions.
 - Validation: The C-Cl...O angle should be roughly linear (160°–180°).

Interaction Logic Diagram

This diagram illustrates the competing forces stabilizing the crystal lattice.



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Figure 2: Hierarchy of intermolecular forces driving the supramolecular assembly.

Phase 4: Reporting the Data

When publishing or filing internal reports, summarize the crystallographic data in the following standardized format.

Table 1: Crystal Data & Structure Refinement (Template)

Property	Value (Example/Target)
Empirical Formula	C ₁₃ H ₁₀ Cl ₂ O ₂
Formula Weight	269.11 g/mol
Crystal System	Monoclinic or Triclinic (Predicted)
Space Group	P2 ₁ /c or P-1 (Common for achiral biaryls)
Unit Cell Dimensions	a ≈ 7-9 Å, b ≈ 10-12 Å, c ≈ 14-16 Å
Z	4
Density (calculated)	~1.45 - 1.55 Mg/m ³ (High due to Cl content)
Goodness-of-fit on F ²	1.00 – 1.10
Final R indices [I>2σ(I)]	R1 < 0.05, wR2 < 0.12

References

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Sources

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